

# Molecular formula and CAS number for C.I. Disperse Orange 73

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## Compound of Interest

Compound Name: C.I. Disperse orange 73

Cat. No.: B15599493

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## An In-depth Technical Guide to C.I. Disperse Orange 73

This technical guide provides a comprehensive overview of the chemical and physical properties of **C.I. Disperse Orange 73**, alongside its manufacturing process and toxicological profile. The information is intended for researchers, scientists, and professionals in drug development and material sciences.

## Chemical Identity and Properties

**C.I. Disperse Orange 73** is a single azo disperse dye.<sup>[1]</sup> There is some discrepancy in the literature regarding its CAS Registry Number, with two numbers frequently cited for the same molecular formula. Both are provided here for completeness.

Table 1: Chemical Identifiers for **C.I. Disperse Orange 73**

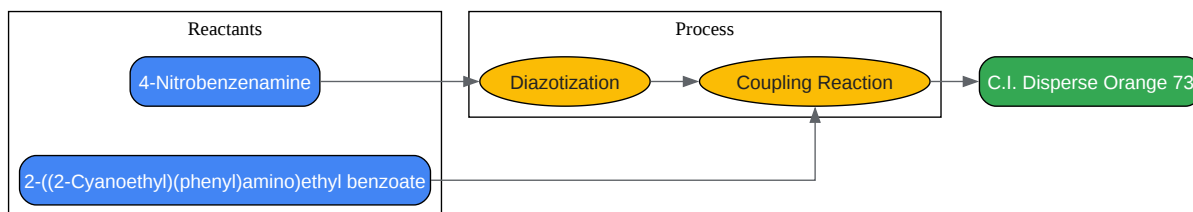
Identifier	Value
C.I. Name	Disperse Orange 73
C.I. Number	111193[1]
Molecular Formula	C <sub>24</sub> H <sub>21</sub> N <sub>5</sub> O <sub>4</sub> [1][2]
Molecular Weight	443.45 g/mol [1]
CAS Registry Number	79300-11-1[1][2][3][4][5] or 40690-89-9[6][7][8]
Chemical Name	3-[[2-(Benzoyloxy)ethyl][4-[2-(4-nitrophenyl)diazenyl]phenyl]amino]propanenitrile [7][9]
Appearance	Orange-red powder[3][8]

Table 2: Physical and Chemical Properties of **C.I. Disperse Orange 73**

Property	Value
Exact Mass	443.15900[2]
PSA	123.87000[2]
LogP	6.11048[2]
HS Code	3204110000[2]

## Manufacturing Process

The synthesis of **C.I. Disperse Orange 73** involves a coupling reaction. The manufacturing process begins with the diazotization of 4-Nitrobenzenamine. This is followed by coupling with 2-((2-Cyanoethyl)(phenyl)amino)ethyl benzoate.[1]



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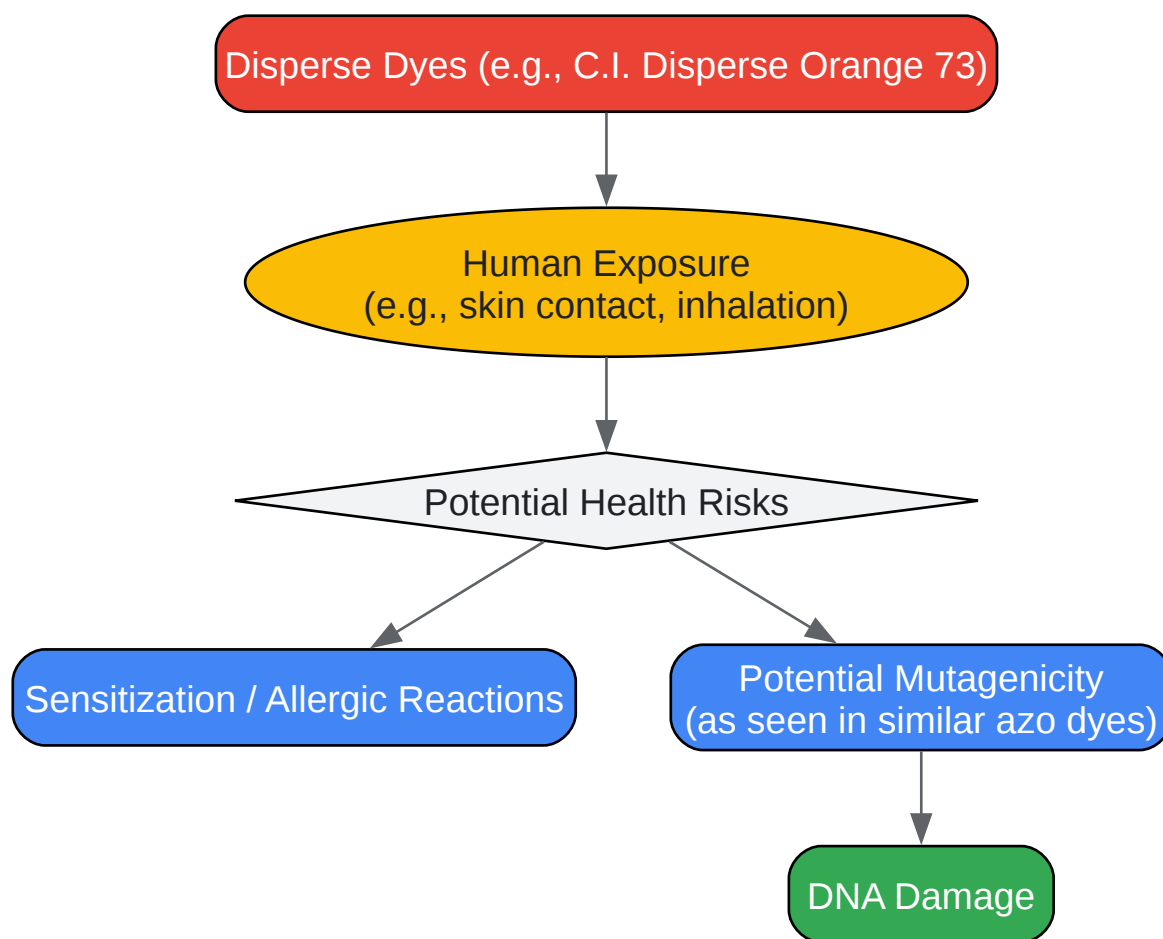
### *Synthesis of **C.I. Disperse Orange 73**.*

## Applications

**C.I. Disperse Orange 73** is primarily used in the textile industry for dyeing synthetic fibers. Its properties make it suitable for polyester, polyester/cotton blends, and polyester/acetate fiber fabrics.[1][3][8] It is also utilized in printing applications for these materials.[3][8]

## Toxicological Profile

Disperse dyes, as a class, have been noted for their potential health risks. Some disperse dyes are known to be sensitizers and can cause allergic contact dermatitis. While specific toxicological data for **C.I. Disperse Orange 73** is limited, studies on similar azo dyes have indicated potential for mutagenic activity. For instance, Disperse Orange 1 has been shown to increase micronuclei frequencies in human lymphocytes and HepG2 cells, suggesting genotoxic potential.[10] The general concern with azo dyes is their potential to be cleaved into aromatic amines, some of which are known carcinogens.



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